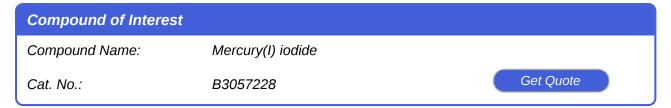


A comparative study of the crystal lattice of Hg₂l₂ and metallic mercury

Author: BenchChem Technical Support Team. Date: December 2025



A Comparative Analysis of the Crystal Lattices of **Mercury(I) Iodide** (Hg2l2) and Metallic Mercury

This guide provides a detailed comparison of the crystal lattice structures of **mercury(I)** iodide (Hg₂I₂) and metallic mercury, intended for researchers, scientists, and professionals in drug development. The comparison is based on experimental data from crystallographic studies.

Introduction

Mercury(I) iodide (Hg₂I₂) and metallic mercury, while both containing the element mercury, exhibit fundamentally different crystal structures due to their distinct chemical bonding and composition. Hg₂I₂ is an inorganic compound featuring covalent bonds within discrete linear molecules, whereas metallic mercury is an element characterized by metallic bonding. These differences are clearly reflected in their respective crystal lattice arrangements.

Crystal Structure Comparison

The crystallographic parameters of Hg₂I₂ and metallic mercury have been determined primarily through X-ray diffraction techniques. A summary of their key lattice properties is presented in the table below.



Property	Mercury(I) lodide (Hg₂l₂)	Metallic Mercury (α-Hg)
Crystal System	Tetragonal	Rhombohedral
Space Group	I4/mmm	R-3m[1][2]
Lattice Parameters	a = 4.8974 (9) Å, c = 11.649 (2) Å[3]	a = 300.5 pm (3.005 Å), α = 70.529°[1][4][5]
Unit Cell Volume	279.40 (9) ų[3]	-
Molecular Structure	Linear I-Hg-Hg-I molecules[6]	Atomic lattice
Bonding	Covalent (within molecule), Van der Waals (between molecules)	Metallic
Hg-Hg Bond/Atom Distance	~2.5903 (13) Å[3][6]	3.005 Å (nearest neighbor distance)[5]
Hg-I Bond Length	~2.7266 (17) Å[3]	Not Applicable

Experimental Protocols

The determination of the crystal structures of both Hg_2I_2 and metallic mercury relies heavily on X-ray diffraction (XRD) methods.

Single-Crystal X-ray Diffraction of Hg2l2

The precise lattice parameters and atomic positions for Hg_2I_2 are best determined using single-crystal X-ray diffraction.

- Crystal Growth: High-quality single crystals of Hg₂I₂ are grown, often by physical vapor transport.
- Data Collection: A suitable single crystal is mounted on a goniometer in an X-ray diffractometer. The crystal is cooled to a low temperature (e.g., 150 K) to reduce thermal vibrations of the atoms.[3] The crystal is then rotated in a beam of monochromatic X-rays, and the diffraction patterns are recorded on a detector.



• Structure Solution and Refinement: The collected diffraction data is used to solve the crystal structure, which involves determining the electron density distribution within the unit cell. This information is then refined to obtain the final atomic coordinates, lattice parameters, and bond lengths and angles.[3][7]

X-ray Diffraction of Metallic Mercury

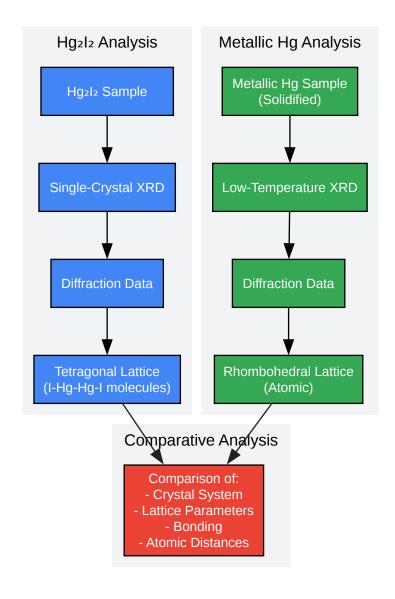
As mercury is a liquid at room temperature, its crystal structure must be determined at temperatures below its freezing point (-38.83 °C).

- Sample Preparation: A sample of high-purity mercury is frozen in a capillary tube or other suitable sample holder.
- Low-Temperature X-ray Diffraction: The frozen mercury sample is maintained at a low temperature (e.g., 78 K) in a cryostat while being subjected to X-ray diffraction.[8] Both powder XRD and single-crystal XRD techniques can be used, depending on the nature of the frozen sample.
- Data Analysis: The resulting diffraction pattern is analyzed to determine the crystal system and lattice parameters. For the rhombohedral structure of α-Hg, the lattice constant 'a' and the angle 'α' are determined.[1][5] A high-pressure, low-temperature body-centered tetragonal phase (β-Hg) has also been identified.[8]

Visualization of the Comparative Analysis Workflow

The logical flow for a comparative study of the crystal lattices of Hg₂I₂ and metallic mercury is illustrated in the diagram below.





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- To cite this document: BenchChem. [A comparative study of the crystal lattice of Hg2l2 and metallic mercury]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3057228#a-comparative-study-of-the-crystal-lattice-of-hg-i-and-metallic-mercury]

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